

1,4-Bis(trimethylsilyl)benzene molecular weight

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Compound of Interest

Compound Name: 1,4-Bis(trimethylsilyl)benzene

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An In-depth Technical Guide to 1,4-Bis(trimethylsilyl)benzene

This technical guide provides a comprehensive overview of **1,4-Bis(trimethylsilyl)benzene**, a versatile organosilicon compound. It is intended for researchers, scientists, and professionals in drug development and materials science who utilize this compound in their work. This document details its chemical and physical properties, spectroscopic data, applications, and relevant experimental protocols.

Chemical and Physical Properties

1,4-Bis(trimethylsilyl)benzene, with the chemical formula $C_{12}H_{22}Si_2$, is an aromatic compound where two trimethylsilyl groups are attached to a benzene ring at the para positions. [1][2] It is commonly used in organic synthesis and as a standard in analytical chemistry.[2]

Table 1: Quantitative Data for **1,4-Bis(trimethylsilyl)benzene**

Property	Value	Reference(s)
Molecular Weight	222.47 g/mol	[1][3][4]
Chemical Formula	C12H22Si2	[1][2][5]
CAS Number	13183-70-5	[1][2][5]
Appearance	White solid or crystals	[2]
Melting Point	91-94 °C	
Boiling Point	194 °C at 742 mmHg	
¹ H NMR Chemical Shift	δ: 0.25 (s, 18H, Si(CH ₃) ₃), 7.49 (s, 4H, ArH)	[6]
¹³ C NMR Chemical Shift	δ: -1.2 (Si(CH ₃) ₃), 133.0 (Ar-C), 138.0 (Ar-C-Si)	[1]
²⁹ Si NMR Chemical Shift	δ: -4.3	[7]

Applications in Research and Development

1,4-Bis(trimethylsilyl)benzene serves several critical roles in scientific research:

- **Quantitative NMR (qNMR) Standard:** Due to its chemical stability and the presence of sharp, well-defined signals in NMR spectra, it is employed as a secondary standard for the quantitative analysis of organic molecules.[6] The eighteen equivalent protons of the two trimethylsilyl groups provide a strong singlet, facilitating accurate integration.
- **Internal Standard:** In ¹H NMR spectroscopy, it is used as an internal standard for the quantification of small organic molecules, particularly in deuterated solvents like DMSO-d₆.
- **Precursor in Materials Science:** It is a precursor for the development of silicon carbide coatings through processes like plasma-assisted chemical vapor deposition (CVD).
- **Building Block in Organic Synthesis:** The trimethylsilyl groups can be modified or can influence the reactivity of the benzene ring, making it a useful intermediate in the synthesis of more complex molecules.[2]

Experimental Protocols

General Protocol for Synthesis of 1,4-Bis(trimethylsilyl)benzene

This protocol describes a general method for the synthesis of **1,4-bis(trimethylsilyl)benzene** via a Grignard-type reaction, adapted from procedures for similar arylsilanes.^[8]

Materials:

- 1,4-Dichlorobenzene or 1,4-Dibromobenzene
- Magnesium turnings
- Chlorotrimethylsilane (Me_3SiCl)
- Anhydrous tetrahydrofuran (THF)
- Iodine (as an initiator)
- Saturated sodium bicarbonate solution
- Diethyl ether
- Anhydrous sodium sulfate

Procedure:

- A dry three-necked flask is equipped with a magnetic stirrer, a condenser, and an addition funnel under a nitrogen atmosphere.
- Magnesium turnings and a crystal of iodine are added to the flask.
- A solution of 1,4-dihalobenzene in anhydrous THF is prepared. A small amount is added to the magnesium to initiate the Grignard reaction.
- Once the reaction begins, the remaining 1,4-dihalobenzene solution is added dropwise at a rate that maintains a gentle reflux.

- After the addition is complete, the mixture is stirred until the magnesium is consumed.
- Chlorotrimethylsilane is then added dropwise to the Grignard reagent at 0 °C.
- The reaction mixture is allowed to warm to room temperature and stirred for several hours.
- The reaction is quenched by carefully pouring it into a mixture of ice and saturated sodium bicarbonate solution.
- The product is extracted with diethyl ether.
- The combined organic layers are washed with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The crude product is purified by recrystallization or sublimation to yield **1,4-bis(trimethylsilyl)benzene** as a white solid.

Protocol for Use as an Internal Standard in qNMR

This protocol outlines the use of **1,4-bis(trimethylsilyl)benzene** as an internal standard for determining the purity of an analyte.^[6]

Materials:

- Analyte of interest
- **1,4-Bis(trimethylsilyl)benzene** (BTMSB) as the internal standard
- Deuterated NMR solvent (e.g., DMSO-d₆, CDCl₃)
- High-precision analytical balance
- NMR spectrometer

Procedure:

- Accurately weigh a specific amount of the analyte and the internal standard (BTMSB) into a vial.

- Dissolve the mixture in a precise volume of the chosen deuterated NMR solvent.
- Acquire the ^1H NMR spectrum of the solution. Ensure that the relaxation delay is sufficient for quantitative analysis (typically 5 times the longest T_1 relaxation time).
- Integrate the well-resolved signals of the analyte and the singlet from the trimethylsilyl protons of BTMSB.
- Calculate the purity of the analyte using the following equation:

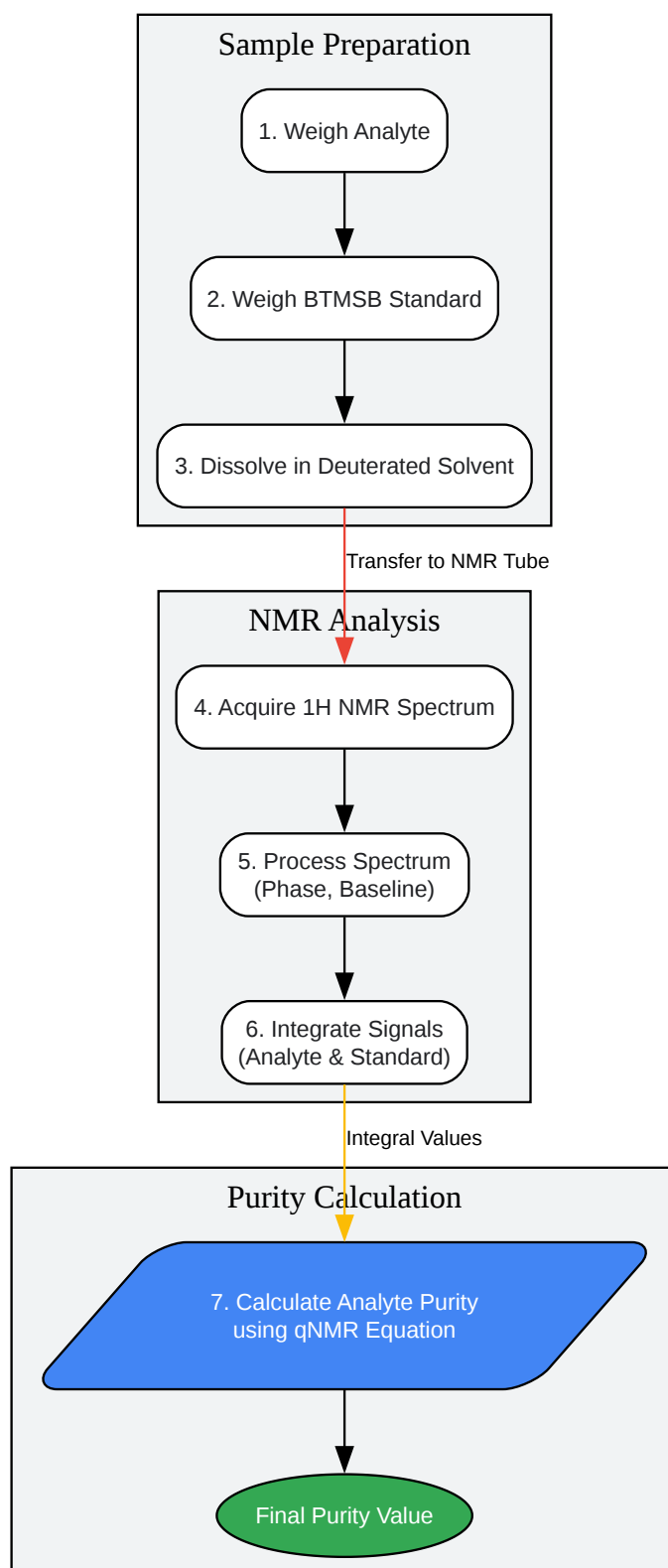
$$\text{Purity}_{\text{analyte}} (\%) = (I_{\text{analyte}} / I_{\text{std}}) \times (N_{\text{std}} / N_{\text{analyte}}) \times (M_{\text{analyte}} / M_{\text{std}}) \times (m_{\text{std}} / m_{\text{analyte}}) \times \text{Purity}_{\text{std}} (\%)$$

Where:

- I = Integral value
- N = Number of protons for the integrated signal
- M = Molecular weight
- m = Mass
- Purity_{std} = Purity of the internal standard

Visualized Workflow

The following diagram illustrates the workflow for using **1,4-bis(trimethylsilyl)benzene** as an internal standard in quantitative NMR.



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Caption: Workflow for quantitative NMR using **1,4-bis(trimethylsilyl)benzene**.

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